

# The Chemical Architecture and Synthesis of 5-HMSiR-Hoechst: A Technical Guide

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## Compound of Interest

Compound Name: 5-HMSiR-Hoechst

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## Introduction

5-HMSiR-Hoechst is a far-red, fluorescent DNA probe meticulously engineered for high-resolution live-cell imaging. This advanced probe is a conjugate of the well-established DNA minor-groove binder, Hoechst 33258, and a spontaneously blinking hydroxymethyl silicon-rhodamine (HMSiR) fluorophore.[1][2] Its design offers significant advantages over traditional ultraviolet-excitable DNA stains, including reduced phototoxicity and compatibility with super-resolution microscopy techniques such as single-molecule localization microscopy (SMLM) and stimulated emission depletion (STED) microscopy.[2] This guide provides a comprehensive overview of the chemical structure, synthesis, and key characteristics of 5-HMSiR-Hoechst.

## Chemical Structure and Properties

5-HMSiR-Hoechst is comprised of three key components: the Hoechst 33258 moiety, a linker, and the 5'-regioisomer of the hydroxymethyl silicon-rhodamine (5-HMSiR) dye.[2] The Hoechst component serves as the DNA-targeting ligand, binding with high affinity to the minor groove of DNA, particularly in adenine-thymine (A-T) rich regions. The 5-HMSiR component is a far-red fluorophore that exhibits spontaneous "blinking," a property advantageous for super-resolution

imaging. A short linker tethers these two components, playing a crucial role in the probe's fluorogenic nature.[2] In its unbound state, the fluorescence of the HMSiR dye is efficiently quenched. Upon binding to DNA, a conformational change occurs, leading to a dramatic increase in fluorescence quantum yield.

## Quantitative Data

The photophysical and binding properties of 5-HMSiR-Hoechst are summarized in the tables below.

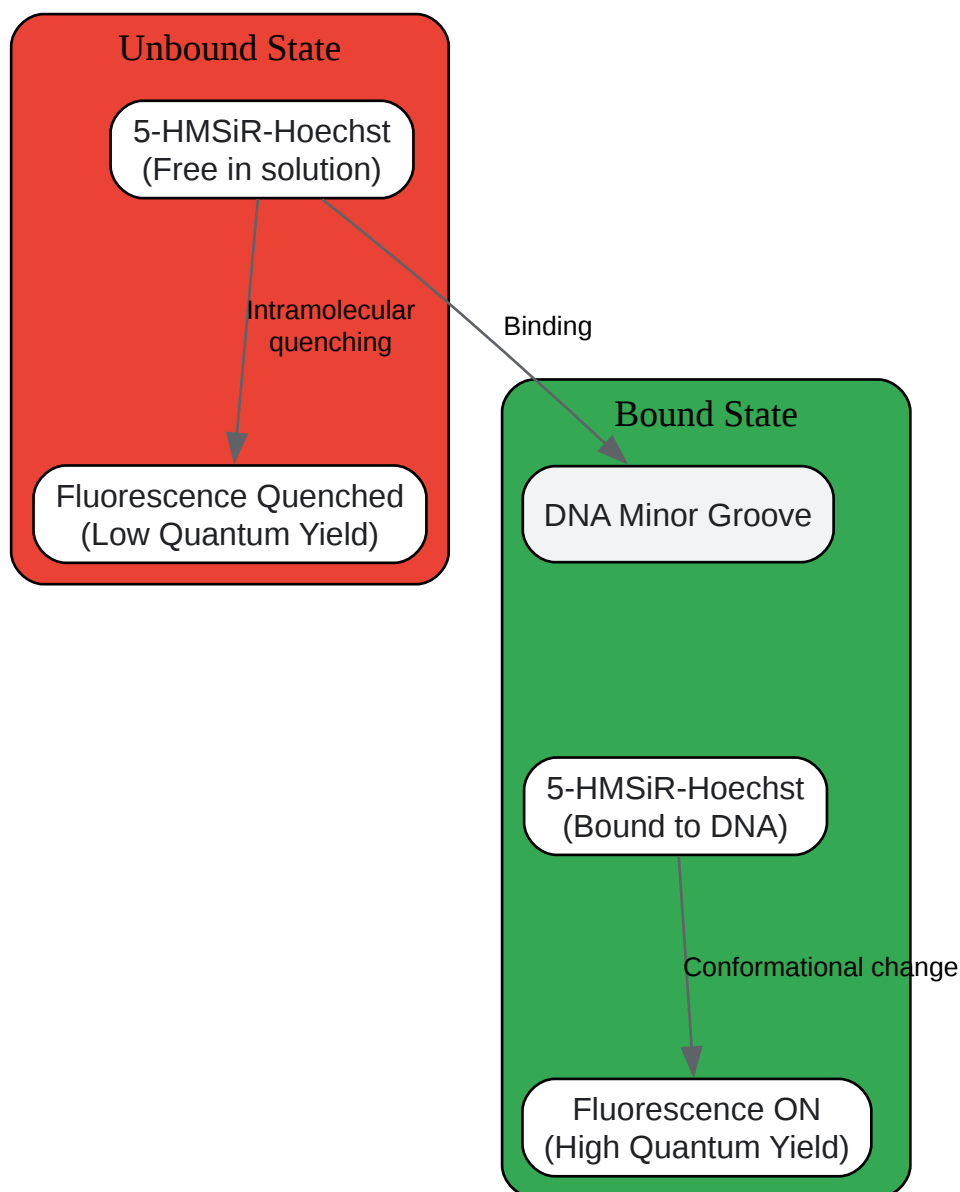
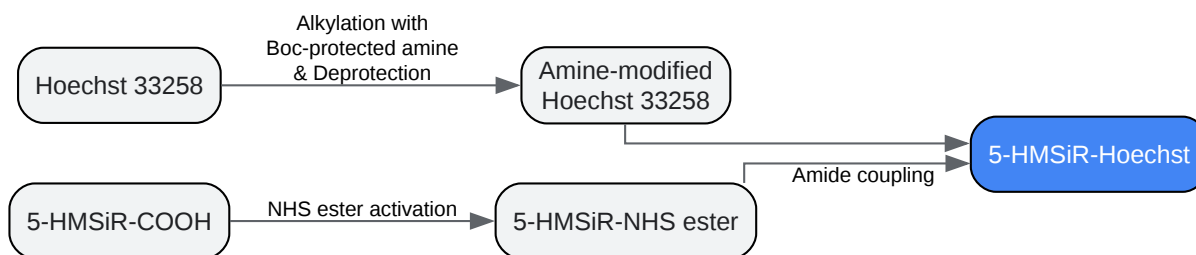
Property	Value	Reference
Excitation Maximum (Ex)	640 nm	
Emission Maximum (Em)	675 nm	
Fluorescence Increase upon DNA Binding	~400-fold	
Dissociation Constant (Kd)	3.5 ± 0.3 μM	

Component	Molar Extinction Coefficient (ε)	Quantum Yield (Φ)	Reference
Hoechst 33258 (in water)	46,000 M <sup>-1</sup> cm <sup>-1</sup> at 345.5 nm	0.034	
5-HMSiR-Hoechst (unbound)	Not specified	Low (quenched)	
5-HMSiR-Hoechst (DNA-bound)	Not specified	Significantly higher	

## Synthesis of 5-HMSiR-Hoechst

The synthesis of 5-HMSiR-Hoechst is a multi-step process that involves the preparation of an amine-modified Hoechst 33258 derivative, followed by its conjugation to the N-hydroxysuccinimide (NHS) ester of 5-HMSiR. The general synthetic scheme is outlined below.

## Synthesis Workflow



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## References

- [1. Far-red switching DNA probes for live cell nanoscopy - Chemical Communications \(RSC Publishing\) DOI:10.1039/D0CC06759H \[pubs.rsc.org\]](#)
- [2. Far-red switching DNA probes for live cell nanoscopy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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